An In-depth Technical Guide on the Physicochemical Properties of N-Ethylacetanilide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-Ethylacetanilide*
CAS No.:	*529-65-7*
Cat. No.:	*B1213863*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **N-Ethylacetanilide**, including detailed experimental protocols for their determination. The information is presented to support research and development activities where this compound is of interest.

Physicochemical Data of **N-Ethylacetanilide**

N-Ethylacetanilide is a chemical compound with the molecular formula C10H13NO.[1][2] It is also known by other names such as Acetethylanilide and N-Ethyl-N-phenylacetamide.[1][2] The following table summarizes its key quantitative physicochemical properties.

© 2026 BenchChem. All rights reserved.

Property	Value
Melting Point	55°C[3]
Boiling Point	245.4°C (at 760 mmHg)[3]
Molecular Formula	C10H13NO[1]
Molecular Weight	163.2163 g/mol [1]
Density	1.035 g/cm³[3]
Flash Point	101.4°C[3]
Vapor Pressure	0.0288 mmHg (at 25°C)[3]

Experimental Protocols

The determination of accurate melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standardized laboratory procedures for these measurements.

Melting Point Determination Protocol (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[4] A pure crystalline solid typically exhibits a sharp melting point range of 0.5-1.0°C.[5]

Apparatus and Materials:

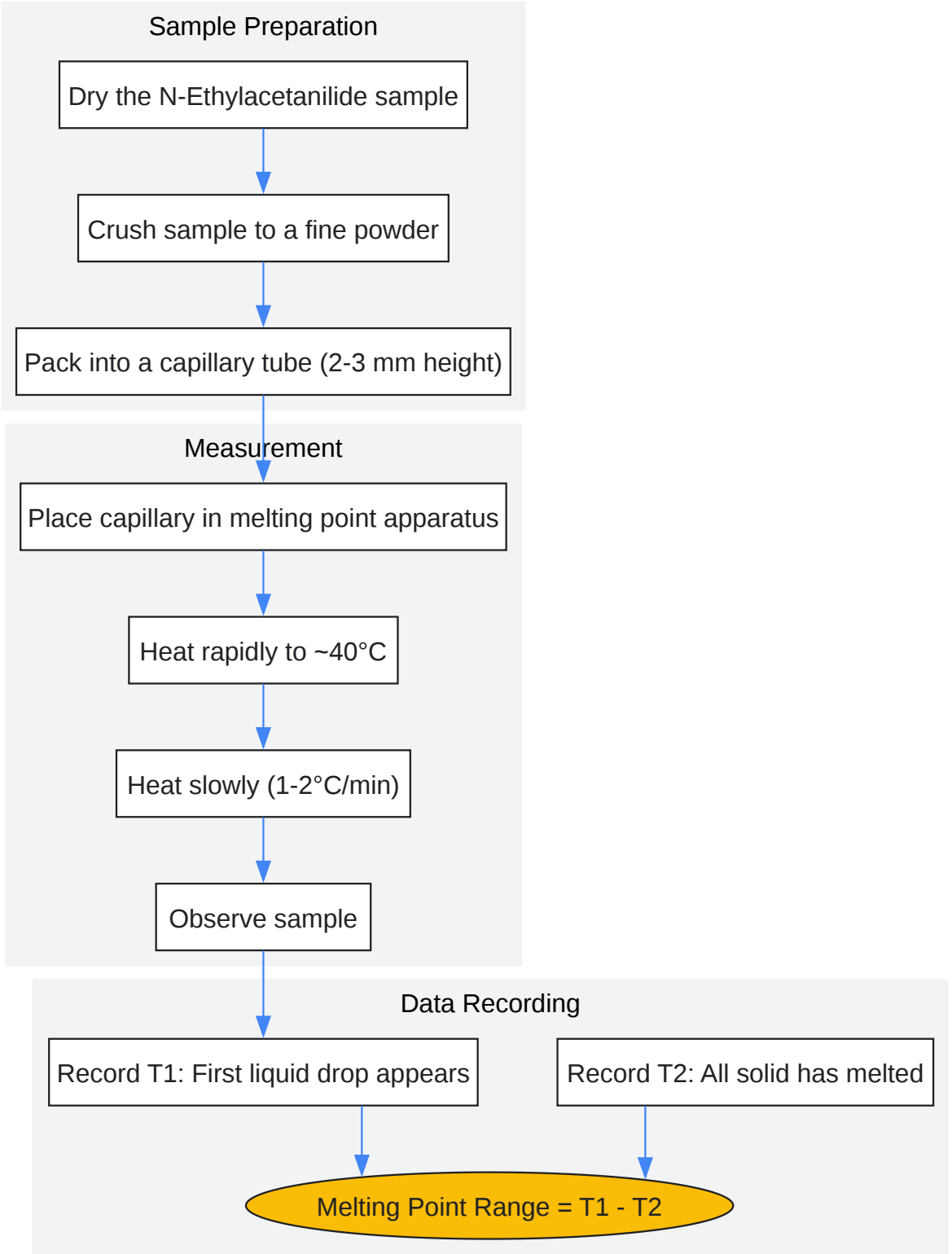
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (one end sealed)
- Thermometer
- **N-Ethylacetanilide** sample (dry and powdered)
- Spatula
- Watch glass

© 2026 BenchChem. All rights reserved.

Procedure:

- Sample Preparation: Ensure the **N-Ethylacetanilide** sample is completely dry, as moisture can depress the melting point.[6] Place a small amount of the compound on a clean, dry watch glass and crush it into a fine powder.
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample.[6] Tap the sealed end of the tube gently on a hard surface to pack the solid into the bottom.[6] The packed sample height should be approximately 2-3 mm.[6][7]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[6]
- Heating and Observation: Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point of 55°C. Then, adjust the heating rate to a slow increase of about 1-2°C per minute to ensure thermal equilibrium.[5][6]
- Data Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting). Continue observing and record the temperature at which the last solid crystal melts completely.[5] This range is the melting point of the sample.
- Cooling and Repetition: Allow the apparatus to cool. For accuracy, a second determination should be performed using a fresh sample and a new capillary tube.[7]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Melting Point Determination.

© 2026 BenchChem. All rights reserved.

Boiling Point Determination Protocol (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a liquid using a small sample size.[8] The boiling point is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.[9][10]

Apparatus and Materials:

- Thiele tube
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or thread
- Heating source (e.g., Bunsen burner)
- Mineral oil or other high-boiling liquid
- **N-Ethylacetanilide** sample (liquid form; if solid, it must be melted first)

Procedure:

- Sample Preparation: Fill the small test tube to about half-full with the liquid **N-Ethylacetanilide** sample.[8]
- Capillary Insertion: Place a capillary tube (sealed end up) into the test tube containing the sample.[8]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.[8]
- Heating: Clamp the Thiele tube and insert the thermometer assembly, ensuring the sample is immersed in the mineral oil bath.[8] Gently heat the side arm of the Thiele tube.[10] The

© 2026 BenchChem. All rights reserved.

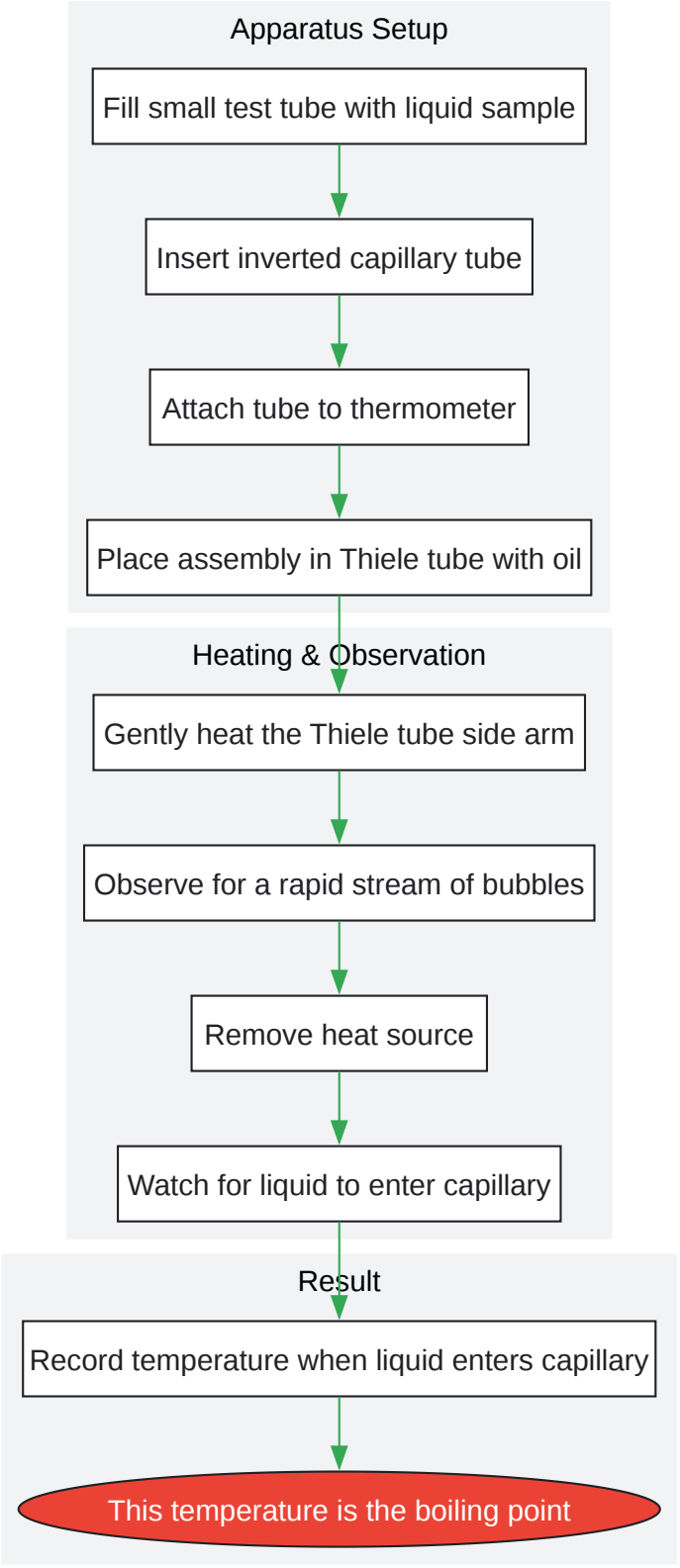
design of the tube will circulate the oil to ensure uniform heating.[10]

- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[8][10] This indicates that the vapor pressure of the sample has exceeded the external pressure.

- Data Recording: Remove the heat source and allow the apparatus to cool slowly. Observe the sample closely. The temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube is the boiling point of the sample.[8][10] Record this temperature.

- Pressure Correction: For high accuracy, the observed boiling point can be corrected to standard atmospheric pressure (760 mmHg) if the laboratory pressure is different.

© 2026 BenchChem. All rights reserved.



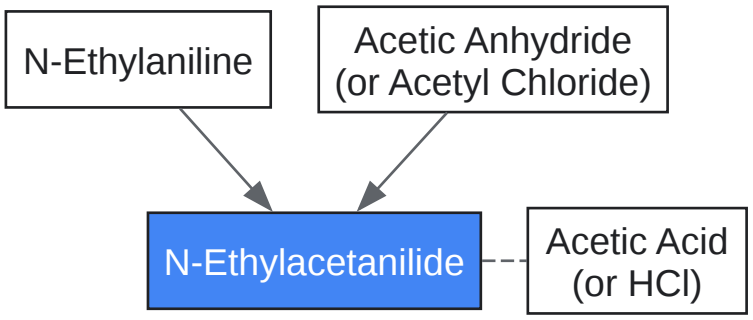
Click to download full resolution via product page

Caption: Workflow for Boiling Point Determination.

© 2026 BenchChem. All rights reserved.

Logical Relationship: Synthesis Pathway

Understanding the synthesis of a compound provides context for its properties and potential impurities. **N-Ethylacetanilide** can be synthesized via the N-acetylation of N-ethylaniline. This reaction is a type of nucleophilic acyl substitution.



Click to download full resolution via product page

Caption: Synthesis of **N-Ethylacetanilide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Acetamide, N-ethyl-N-phenyl- [webbook.nist.gov]
- 2. Acetamide, N-ethyl-N-phenyl- [webbook.nist.gov]
- 3. N-Ethylacetanilide | lookchem [lookchem.com]
- 4. westlab.com [westlab.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. davjalandhar.com [davjalandhar.com]
- 8. chem.libretexts.org [chem.libretexts.org]

© 2026 BenchChem. All rights reserved.

- 9. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of N-Ethylacetanilide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213863/docs#an-in-depth-technical-guide-on-the-physicochemical-properties-of-n-ethylacetanilide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.